Technical Guide: Hydration Kinetics & Synthesis of (1H-Imidazol-2-yl)methanediol[1]

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Compound of Interest

Compound Name:	*(1H-Imidazol-2-yl)methanediol*
Cat. No.:	*B11773722*

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Executive Summary

Imidazole-2-carboxaldehyde (IC) exists in a dynamic, pH-dependent equilibrium with its hydrate, **(1H-Imidazol-2-yl)methanediol**.[1] Unlike typical aliphatic aldehydes where the gem-diol is unstable, the imidazole moiety allows for the stabilization of the gem-diol, particularly under acidic conditions (

). This stability is driven by the electron-withdrawing nature of the protonated imidazolium ring, which activates the carbonyl carbon toward nucleophilic attack by water.

Key Technical Insight: The interconversion is not merely a solvent effect but a change in the fundamental electronic structure of the pharmacophore. Researchers must distinguish between the active aldehyde (favored at

,

nm) and the inactive gem-diol (favored at

,

nm) to avoid artifacts in binding assays and synthetic yields.

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Mechanistic & Thermodynamic Framework

The hydration reaction follows a reversible nucleophilic addition mechanism.[1] The position of the equilibrium (

) is governed strictly by the protonation state of the imidazole nitrogen (N3).

Reaction Scheme

The transformation involves the addition of water across the carbonyl double bond.[2]

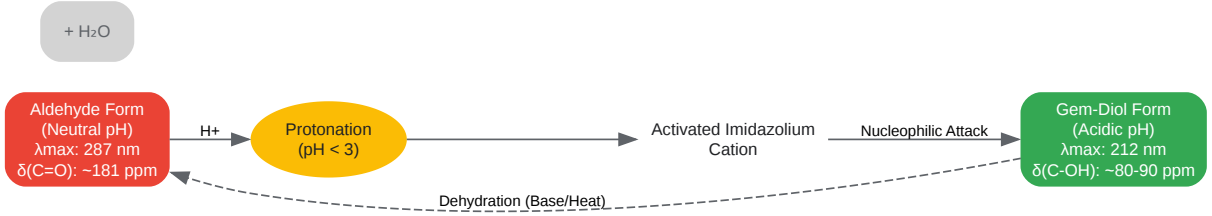
The "Imidazolium Effect"

At neutral pH, the imidazole ring is uncharged, and the aldehyde is the dominant species. Upon acidification (

), the N3 nitrogen becomes protonated. The resulting positive charge on the ring exerts a strong inductive effect (-I), significantly increasing the electrophilicity of the carbonyl carbon. This lowers the activation energy for water attack, shifting the equilibrium toward the gem-diol.

Visualization: Hydration Pathway

The following diagram illustrates the acid-catalyzed mechanism and the distinct spectroscopic signatures of the species.



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Figure 1: Acid-catalyzed hydration pathway shifting the equilibrium from the UV-active aldehyde to the UV-transparent gem-diol.

Experimental Protocols

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Protocol A: In Situ Generation of (1H-Imidazol-2-yl)methanediol

This protocol describes how to quantitatively shift the equilibrium to the gem-diol form in aqueous solution for analytical characterization or immediate reactivity.

Reagents:

- Imidazole-2-carboxaldehyde (Solid, >97% purity)[3]
- Deuterated Water (

) or HPLC-grade Water
- Trifluoroacetic Acid (TFA) or HCl (1.0 M)

Procedure:

- Preparation: Dissolve 10 mg of Imidazole-2-carboxaldehyde in 0.6 mL of

  (for NMR) or water (for UV-Vis).
- Baseline Measurement: Record the spectrum.
  - UV-Vis: Observe

    at 287 nm.[1][4]
  - NMR: Observe carbonyl carbon signal at

    ppm.[1]
- Acidification: Add TFA dropwise until the pH is approximately 1-2.
  - Note: The solution may clarify if slight precipitation was present.
- Equilibration: Allow the solution to stand at room temperature for 10 minutes. The hydration is rapid under acidic conditions.[1]

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- Validation: Re-measure the spectrum.
  - Success Criteria: The peak at 287 nm should disappear, replaced by a peak at 212 nm. In NMR, the signal at 181 ppm will vanish, replaced by a methine carbon signal in the aliphatic region (typically 75-90 ppm).

Protocol B: Isolation of the Gem-Diol (Solid State)

While the gem-diol is unstable in neutral solution, it can be stabilized in the solid state as a salt or by specific precipitation methods.

Procedure:

- Dissolve the aldehyde in a minimum volume of aqueous acid (e.g., 5% TFA in water).
- Induce crystallization by slow evaporation or by adding a non-polar anti-solvent (e.g., cold diethyl ether) if using an organic co-solvent.[1]
- Critical Insight: Lázaro Martínez et al. reported that the hydrate form can precipitate at pH 8.0 under specific concentration conditions, likely due to the low solubility of the neutral gem-diol compared to the aldehyde [1]. However, for robust isolation, the trifluoroacetate salt of the gem-diol is more reliable.

Analytical Characterization & Data

Use the following data to validate the identity of your species.

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Feature	Aldehyde Form (Im-CHO)	Gem-Diol Form (Im-CH(OH)$_2$)
Dominant pH	pH > 6.0	pH < 3.0
UV-Vis ( )	287 nm (Strong)	212 nm (Weak)
NMR (C=O)	~181 ppm	Absent
NMR (C2)	~145 ppm	~150 ppm (shifted)
Solubility	Moderate in water, High in organic	High in water (as cation)
Reactivity	Electrophile (Schiff base formation)	Nucleophile (limited)

Implications for Drug Development

Prodrug Design & Stability

The gem-diol can be viewed as a "masked" aldehyde.[1] In formulation, keeping the pH slightly acidic may stabilize the gem-diol, preventing oxidation to the carboxylic acid (an irreversible degradation pathway). Upon physiological release (pH 7.4), the dehydration is rapid, releasing the active aldehyde pharmacophore.

Transition State Mimicry

The tetrahedral geometry of the gem-diol mimics the transition state of protease hydrolysis. Derivatives of **(1H-Imidazol-2-yl)methanediol** are investigated as transition-state analog inhibitors for metalloproteases and other hydrolytic enzymes.[1]

Brown Carbon Formation

In atmospheric chemistry, the hydration state of imidazole-2-carboxaldehyde determines its light-absorbing properties.[1] The aldehyde absorbs UV light (contributing to "brown carbon"),

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while the diol does not. This pH-dependent "on/off" switch is critical for modeling atmospheric radiative forcing [2].[1]

References

- NMR Characterization of Hydrate and Aldehyde Forms of Imidazole-2-carboxaldehyde and Derivatives Source: Journal of Organic Chemistry (ACS) Context: Definitive study on the solution and solid-state equilibrium, confirming the stability of the hydrate at specific pH levels. URL:[Link][5]

- pH Dependence of the Imidazole-2-carboxaldehyde Hydration Equilibrium: Implications for Atmospheric Light Absorbance Source: Environmental Science & Technology Letters Context: Provides the pKa values (Aldehyde: 2.5, Diol: 5.[4][6]9) and UV-Vis extinction coefficients.[1] URL:[Link]

- Generation and Stability of the gem-Diol Forms in Imidazole Derivatives Source: The Journal of Physical Chemistry A Context: Structural analysis of the gem-diol trifluoroacetate salt and the effect of ring position on hydration.[7][8] URL:[Link]

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Sources

- 1. 1H-imidazole-2-carbaldehyde | C4H4N2O | CID 24955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. royal-chem.com [royal-chem.com]
- 4. pendidikankimia.walisongo.ac.id [pendidikankimia.walisongo.ac.id]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]

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- 8. Generation and Stability of the gem-Diol Forms in Imidazole Derivatives Containing Carbonyl Groups. Solid-State NMR and Single-Crystal X-ray Diffraction Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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